

WAY-312858 Studies in Animal Models: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: WAY-312858

Cat. No.: B3470867

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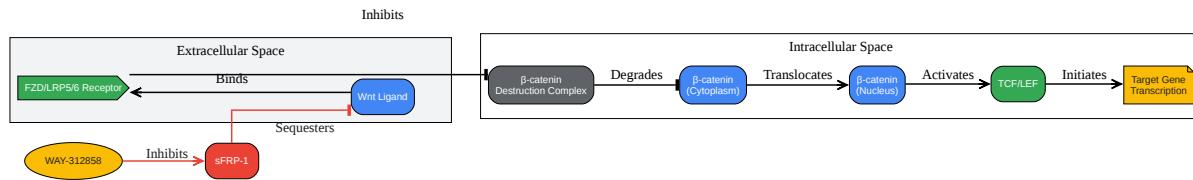
Introduction

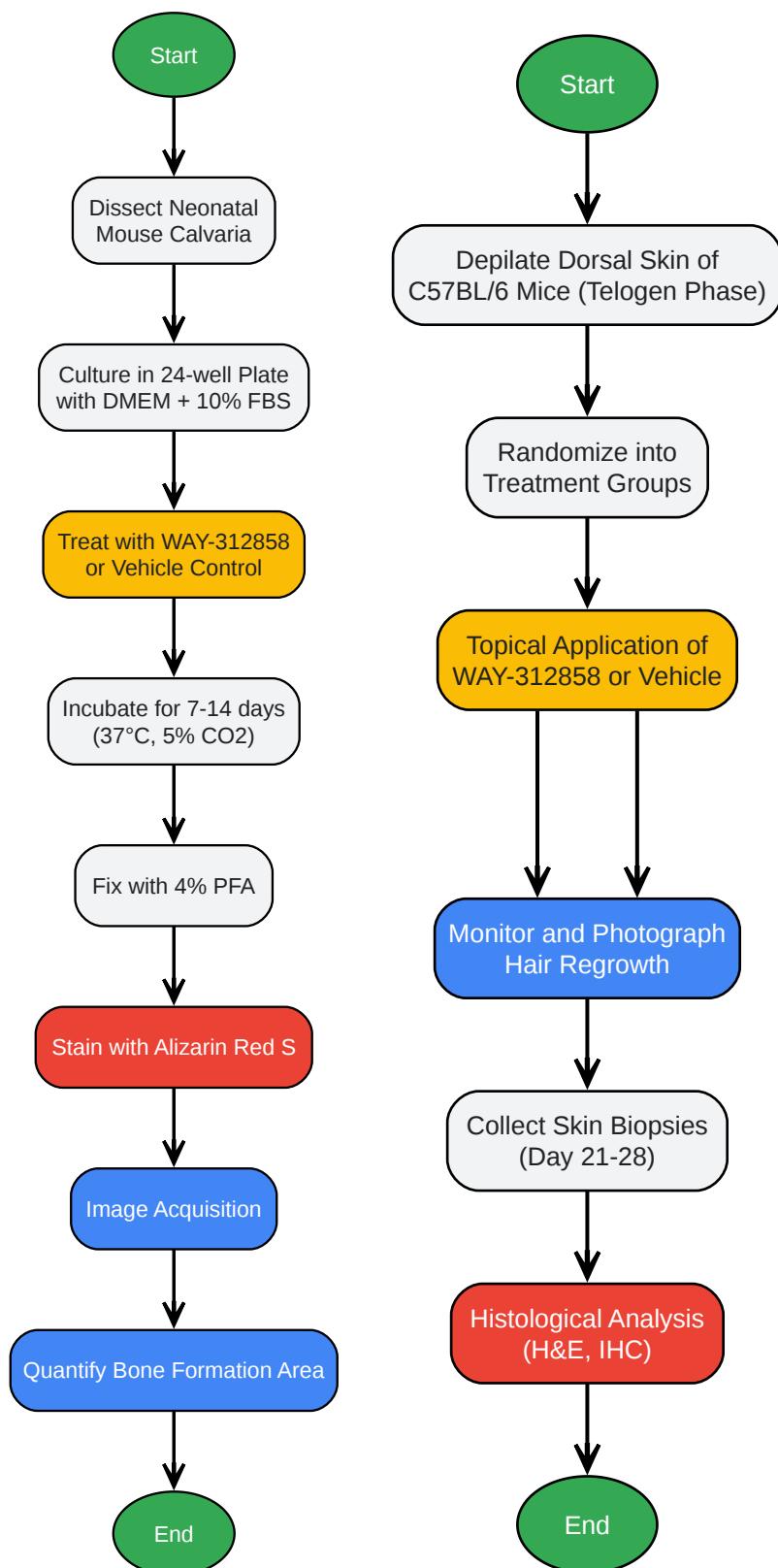
WAY-312858 and its closely related analog, WAY-316606, are small molecule inhibitors of Secreted Frizzled-Related Protein 1 (sFRP-1). sFRP-1 is a key antagonist of the canonical Wnt signaling pathway, a critical pathway involved in cell proliferation, differentiation, and tissue homeostasis. By inhibiting sFRP-1, these compounds effectively activate Wnt signaling, presenting therapeutic potential for conditions characterized by suppressed Wnt activity, such as osteoporosis and certain types of hair loss. These application notes provide a summary of key findings in animal models and detailed protocols for researchers investigating the effects of **WAY-312858** and its analogs.

Mechanism of Action: sFRP-1 Inhibition and Wnt Pathway Activation

WAY-312858 and its analogs function by binding to sFRP-1, preventing it from sequestering Wnt ligands. This allows Wnt proteins to bind to their Frizzled (FZD) and Low-density lipoprotein receptor-related protein 5/6 (LRP5/6) co-receptors on the cell surface. This binding event leads to the inhibition of the β -catenin destruction complex (comprising Axin, APC, GSK3 β , and CK1), resulting in the accumulation of β -catenin in the cytoplasm. Subsequently, β -catenin translocates to the nucleus, where it complexes with TCF/LEF transcription factors to

initiate the transcription of Wnt target genes involved in osteogenesis and hair follicle development.



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